

Application Note: Preparation of Quinolin-7-amine Dihydrochloride Stock Solutions

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Compound of Interest

Compound Name: *Quinolin-7-amine dihydrochloride*

CAS No.: 897439-74-6

Cat. No.: B2724059

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Abstract & Scope

This application note provides a standardized protocol for the preparation, validation, and storage of **Quinolin-7-amine dihydrochloride** stock solutions. While often treated as a generic reagent, 7-aminoquinoline derivatives exhibit specific physicochemical sensitivities—particularly to light and oxidation—that can compromise high-throughput screening (HTS) data or medicinal chemistry yields. This guide addresses the critical "Salt Correction Factor" often overlooked in molarity calculations and outlines a decision matrix for solvent selection (DMSO vs. Aqueous) based on downstream application.

Physicochemical Profile & Safety

Before handling, researchers must internalize the difference between the free base and the dihydrochloride salt. Using the wrong molecular weight is the most common source of experimental error.

Property	Quinolin-7-amine (Free Base)	Quinolin-7-amine Dihydrochloride (Target)
CAS Number	580-19-8	N/A (Salt form specific)
Formula		
Molecular Weight	144.17 g/mol	217.09 g/mol
Appearance	Yellow/Brown crystalline powder	Off-white to pale yellow solid
Solubility	Organic solvents (DMSO, EtOH)	Water (High), DMSO (Moderate/Variable)
Hazards	Irritant (Skin/Eye), Photosensitive	Irritant, Hygroscopic, Photosensitive



Critical Calculation Note: To prepare a stock solution based on the active moiety (the quinoline core), you must account for the mass of the two chloride counterions.

Salt Correction Factor:

You must weigh 1.51 mg of the dihydrochloride salt to obtain 1 mg equivalent of the free amine.

Protocol 1: Solvent Selection Logic

The choice between Dimethyl Sulfoxide (DMSO) and Water is not arbitrary; it dictates the stability and sterility of your stock.

Decision Matrix

- Choose DMSO (Anhydrous, >99.9%) if: You are creating a "Master Stock" for long-term storage (-20°C or -80°C), or if the compound will be used in HTS libraries. DMSO prevents

Figure 1: Decision tree for solvent selection ensuring compound stability and assay compatibility.

Protocol 2: Preparation of 100 mM Master Stock (DMSO)

This protocol describes the preparation of 10 mL of a 100 mM stock solution.

Reagents & Equipment[1][2][3][4][5]

- **Quinolin-7-amine dihydrochloride** (Store in desiccator until use).
- DMSO (Anhydrous, Cell Culture Grade).
- Amber glass vial (Borosilicate, screw cap with PTFE liner). Do not use plastic tubes for long-term DMSO storage.
- Analytical balance (Precision 0.1 mg).

Step-by-Step Procedure

- **Equilibration:** Allow the compound vial to warm to room temperature before opening. This prevents condensation from forming on the hygroscopic salt.
- **Weighing:**
 - Target Molarity: 100 mM (0.1 mol/L)
 - Target Volume: 10 mL (0.01 L)
 - Calculation:
 - Action: Weigh 217.1 mg of **Quinolin-7-amine dihydrochloride** into the amber vial.
- **Solvation:**
 - Add approx. 8 mL of DMSO to the vial.
 - Vortex vigorously for 30-60 seconds.

- Sonication: If particles remain, sonicate in a water bath at room temperature for 5 minutes. Monitor temperature; do not exceed 40°C.
- Final Volume Adjustment:
 - Transfer the solution to a 10 mL volumetric flask (Class A) or use a precision pipette to add DMSO to reach exactly 10 mL total volume.
 - Note: If preparing directly in a vial, adding exactly 10 mL of DMSO to 217 mg of powder will result in a slightly inaccurate concentration due to solvent displacement. For HTS, this is often negligible, but for determination, use a volumetric flask.
- Quality Control (Visual): Hold the vial up to a light source. The solution should be clear. If the solution appears cloudy or has "swirling" refractivity, it is not fully dissolved.

Protocol 3: Quality Control & Validation

Trust but verify. A stock solution should be validated before being applied to precious cell lines.

UV-Vis Spectrophotometry Check

Quinoline derivatives have distinct absorbance signatures.

- Dilute the 100 mM stock 1:10,000 in PBS (Final: 10 μ M).
- Measure Absorbance at
(typically ~240 nm and ~310-330 nm for aminoquinolines).
- Compare against a known reference standard or literature extinction coefficient ().

The "Freeze-Thaw" Challenge

- Freeze an aliquot at -20°C for 24 hours.
- Thaw at room temperature.

- Centrifuge at 13,000 x g for 5 minutes.
- Pass Criteria: No visible pellet. If a pellet forms, the salt is "crashing out" (common with dihydrochlorides in DMSO).
 - Remedy: Add 5-10% water to the DMSO stock or switch to a pure aqueous stock.

Storage & Handling

- Container: Amber glass vials with PTFE-lined caps.
- Temperature: -20°C for up to 6 months; -80°C for >1 year.
- Light: Strictly protect from light. Wrap vials in aluminum foil if amber glass is unavailable.
- Atmosphere: Purge headspace with Argon or Nitrogen gas before closing to prevent oxidation of the amine group.



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Figure 2: Operational workflow for stock preparation.

Troubleshooting Guide

Observation	Probable Cause	Corrective Action
Precipitate upon thawing	"Salting out" effect in DMSO	Warm to 37°C and vortex. If persistent, dilute stock to 50 mM or add 10% water.
Solution turns dark brown	Oxidation of the amine	Discard. Prepare fresh stock and purge with inert gas (Nitrogen/Argon).
Cell toxicity in vehicle control	Acidic pH shift from 2HCl	The 2HCl salt is acidic. Ensure the final dilution in media is buffered (e.g., HEPES). Check pH of media after addition.

References

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